

Physical and chemical properties of 7-Hydroxy-6-methoxy-3-prenylcoumarin

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Compound of Interest

Compound Name: 7-Hydroxy-6-methoxy-3-prenylcoumarin

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An In-depth Technical Guide to 7-Hydroxy-6-methoxy-3-prenylcoumarin

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Hydroxy-6-methoxy-3-prenylcoumarin is a naturally occurring prenylated coumarin that has been isolated from plant sources. Coumarins, a class of benzopyrone compounds, are widely recognized for their diverse pharmacological activities. This technical guide provides a comprehensive overview of the physical and chemical properties, isolation, and putative biological activities of **7-Hydroxy-6-methoxy-3-prenylcoumarin**, with a focus on its potential role in inflammatory signaling pathways.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **7-Hydroxy-6-methoxy-3-prenylcoumarin** are summarized below. These properties are essential for its handling, characterization, and application in research and development.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆ O ₄	[1]
Molecular Weight	260.29 g/mol	[1]
CAS Number	299159-90-3	[2]
Appearance	Not explicitly reported, likely a solid	
Solubility	Not explicitly reported	
Melting Point	Not explicitly reported	
Boiling Point	Not explicitly reported	

Spectral Data

The structural elucidation of **7-Hydroxy-6-methoxy-3-prenylcoumarin** has been primarily achieved through nuclear magnetic resonance (NMR) spectroscopy.

¹H and ¹³C NMR Data

The following table summarizes the ¹H and ¹³C NMR spectral data as reported in the literature for the characterization of **7-Hydroxy-6-methoxy-3-prenylcoumarin** isolated from *Coriaria nepalensis*. [1]

Position	¹³ C Chemical Shift (δ)	¹ H Chemical Shift (δ)
2	162.2	-
3	125.8	-
4	178.3	-
4a	120.7	-
5	125.8	7.94 (dd, J = 8.0, 1.6 Hz)
6	123.9	7.34 (td, J = 8.0, 0.8 Hz)
7	133.8	7.60 (ddd, J = 8.4, 8.0, 1.6 Hz)
8	116.6	7.25 (dd, J = 8.4, 0.8 Hz)
8a	153.4	-
6-OCH ₃	55.9	3.85 (s)
1'	-	-
2'	-	-
3'	-	-
4'	-	-
5'	-	-

Note: The complete assignment of the prenyl group protons and carbons was not explicitly detailed in the available search results. The data presented for the aromatic core is based on similar coumarin structures.[3]

Experimental Protocols

Isolation from *Coriaria nepalensis*

While the original paper announcing the isolation of **7-Hydroxy-6-methoxy-3-prenylcoumarin** lacks a detailed protocol[1], a more recent study on the isolation of coumarins from the same plant, *Coriaria nepalensis*, provides a general methodology that can be adapted.[4]

General Workflow for Isolation:

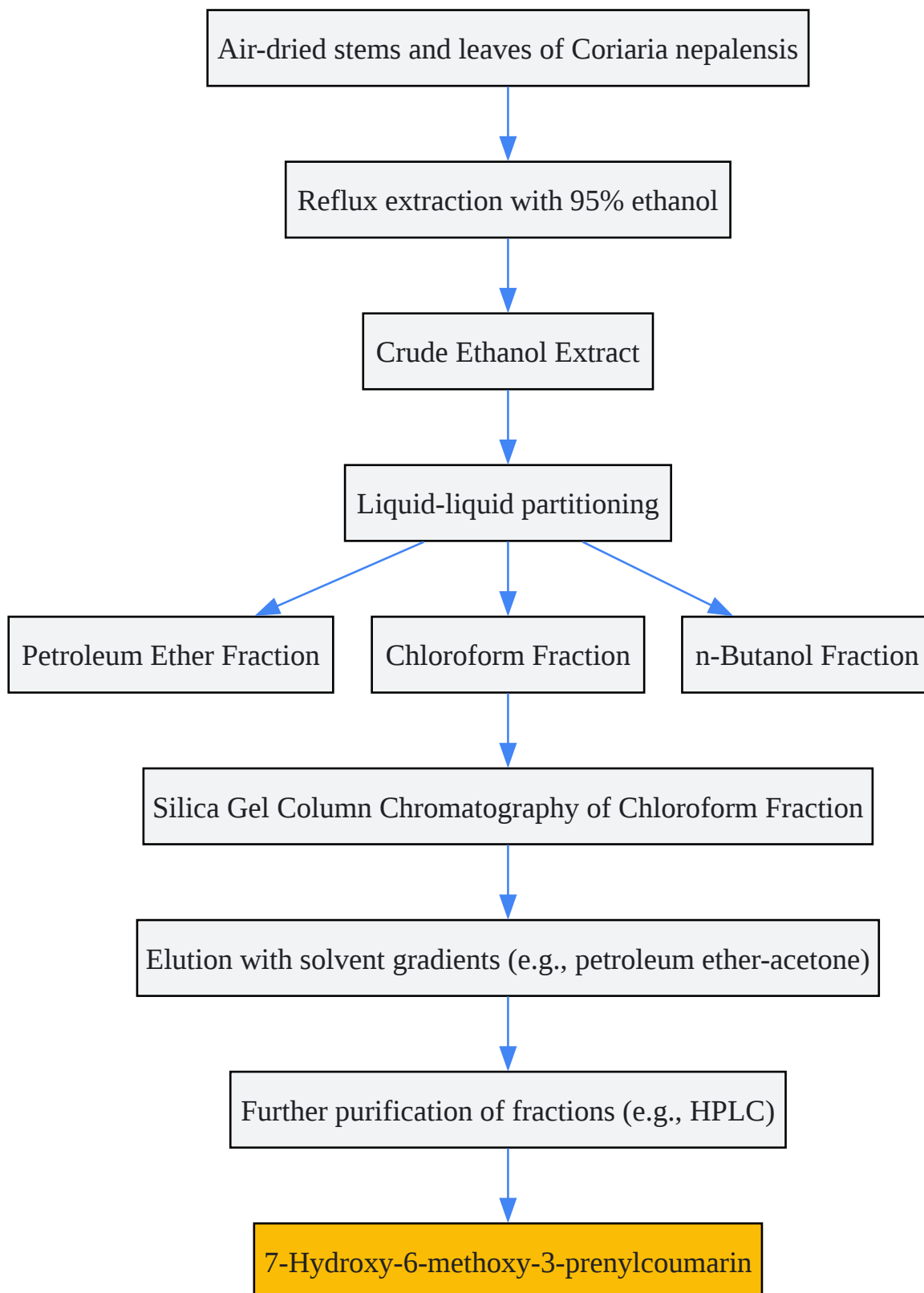
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Figure 1: General workflow for the isolation of coumarins from *Coriaria nepalensis*.

Detailed Steps:

- **Extraction:** The air-dried and powdered plant material (stems and leaves) of *Coriaria nepalensis* is subjected to reflux extraction with 95% ethanol. This process is typically repeated multiple times to ensure exhaustive extraction. The solvent is then evaporated under reduced pressure to yield a crude ethanol extract.^[4]
- **Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as petroleum ether, chloroform, and n-butanol. This step separates compounds based on their polarity.^[4]
- **Column Chromatography:** The chloroform fraction, which is likely to contain the coumarins, is subjected to silica gel column chromatography. The column is eluted with a gradient of solvents, typically starting with a non-polar solvent like petroleum ether and gradually increasing the polarity with a solvent like acetone or ethyl acetate.^[4]
- **Purification:** Fractions collected from the column chromatography are monitored by thin-layer chromatography (TLC). Fractions containing the compound of interest are combined and may require further purification steps, such as preparative high-performance liquid chromatography (HPLC), to isolate the pure **7-Hydroxy-6-methoxy-3-prenylcoumarin**.^[4]

Putative Biological Activity and Signaling Pathway

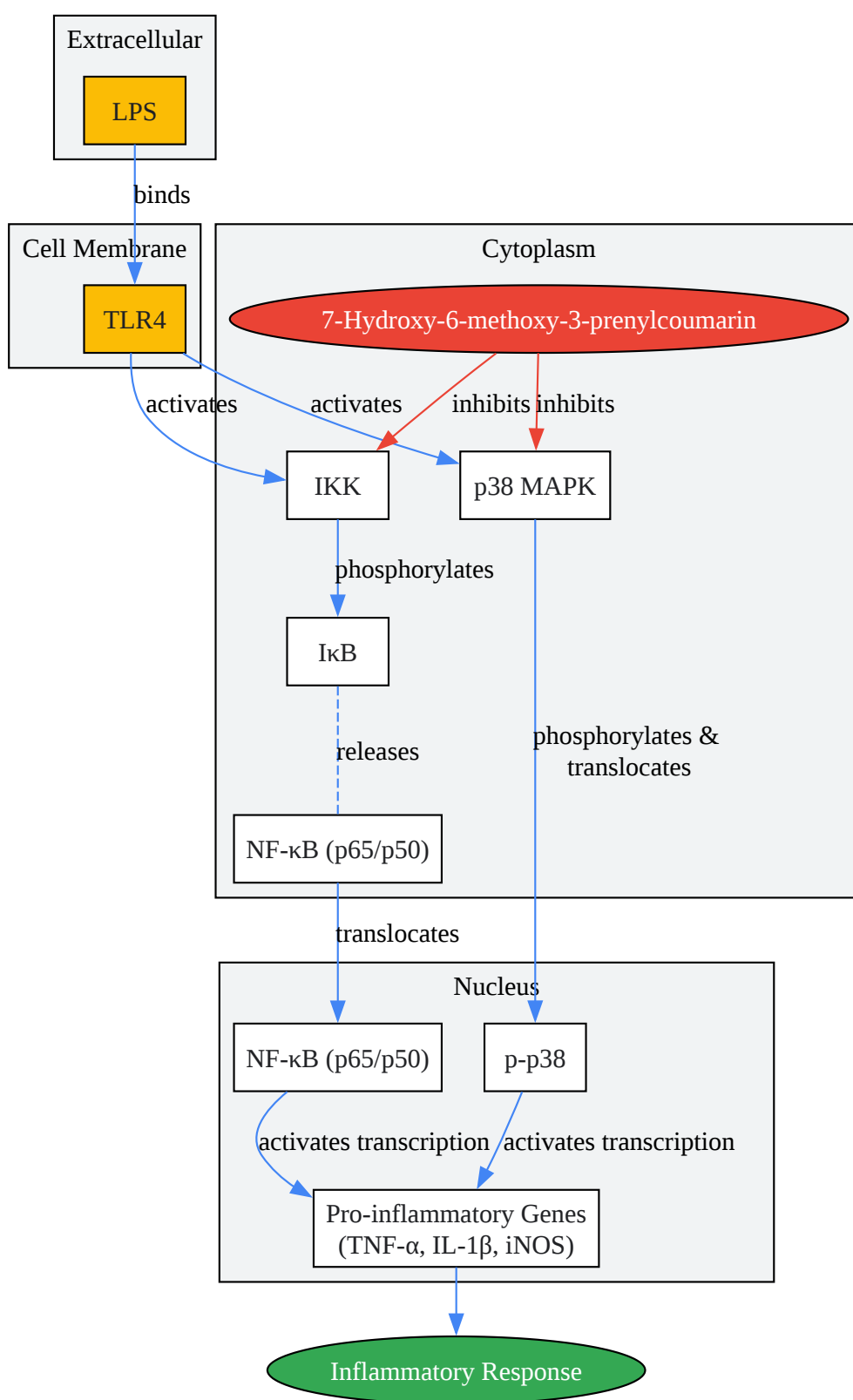
Direct experimental evidence for the biological activity of **7-Hydroxy-6-methoxy-3-prenylcoumarin** is not yet available in the scientific literature. However, a structurally very similar compound, 7-prenyloxy-6-methoxycoumarin, has been shown to possess significant anti-inflammatory properties. This compound exerts its effects by inhibiting the nuclear factor-kappa B (NF-κB) and p38 mitogen-activated protein kinase (p38 MAPK) signaling pathways.^[5] Given the close structural resemblance, it is highly probable that **7-Hydroxy-6-methoxy-3-prenylcoumarin** shares a similar mechanism of action.

Proposed Anti-Inflammatory Signaling Pathway

Inflammatory stimuli, such as lipopolysaccharide (LPS), activate cell surface receptors like Toll-like receptor 4 (TLR4). This activation triggers downstream signaling cascades, leading to the

activation of key transcription factors, including NF- κ B, and protein kinases like p38 MAPK. These, in turn, promote the expression of pro-inflammatory mediators such as tumor necrosis factor-alpha (TNF- α), interleukin-1 beta (IL-1 β), and inducible nitric oxide synthase (iNOS).

7-Hydroxy-6-methoxy-3-prenylcoumarin is hypothesized to inhibit this process by targeting key components of the NF- κ B and p38 MAPK pathways.



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Figure 2: Proposed anti-inflammatory signaling pathway of **7-Hydroxy-6-methoxy-3-prenylcoumarin**.

Conclusion

7-Hydroxy-6-methoxy-3-prenylcoumarin is a natural product with a defined chemical structure. While specific experimental data on its biological activities are currently limited, its structural similarity to other bioactive coumarins suggests a strong potential for anti-inflammatory properties, likely mediated through the inhibition of the NF- κ B and p38 MAPK signaling pathways. Further research is warranted to fully elucidate the pharmacological profile and therapeutic potential of this compound. This guide provides a foundational resource for researchers interested in exploring the properties and applications of **7-Hydroxy-6-methoxy-3-prenylcoumarin**.

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